

Personal protective equipment for handling 7-Bromo-5-nitroindoline

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Compound of Interest

Compound Name: 7-Bromo-5-nitroindoline

Cat. No.: B1267417

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Essential Safety and Handling Guide for 7-Bromo-5-nitroindoline

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **7-Bromo-5-nitroindoline**. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical from acquisition to disposal.

Physicochemical and Hazard Data

For safe handling, it is vital to be aware of the physical properties and potential hazards of **7-Bromo-5-nitroindoline** and its analogs. The data presented below is a summary from available safety data sheets for closely related compounds.

Property	Value	Source Analogs
Molecular Formula	C ₈ H ₇ BrN ₂ O ₂	5-Bromo-7-nitro-2,3-dihydroindole[1]
Molar Mass	243.06 g/mol	5-Bromo-7-nitro-2,3-dihydroindole[1]
Appearance	Yellow Solid	1-Acetyl-5-bromo-7-nitroindoline[2]
Melting Point	133-136°C	5-Bromo-7-nitro-2,3-dihydroindole[1]
Boiling Point	344.2 ± 42.0 °C (Predicted)	5-Bromo-7-nitro-2,3-dihydroindole[1]
Solubility	Insoluble in water	5-Bromo-7-nitro-2,3-dihydroindole[1]
Flash Point	162°C	5-Bromo-7-nitro-2,3-dihydroindole[1]
Storage Temperature	2-8°C	1-Acetyl-5-bromo-7-nitroindoline[3]

Hazard Statements:

- Harmful if swallowed.[2]
- Causes skin irritation.[4]
- Causes serious eye irritation.[4][5]
- May cause respiratory irritation.[4]

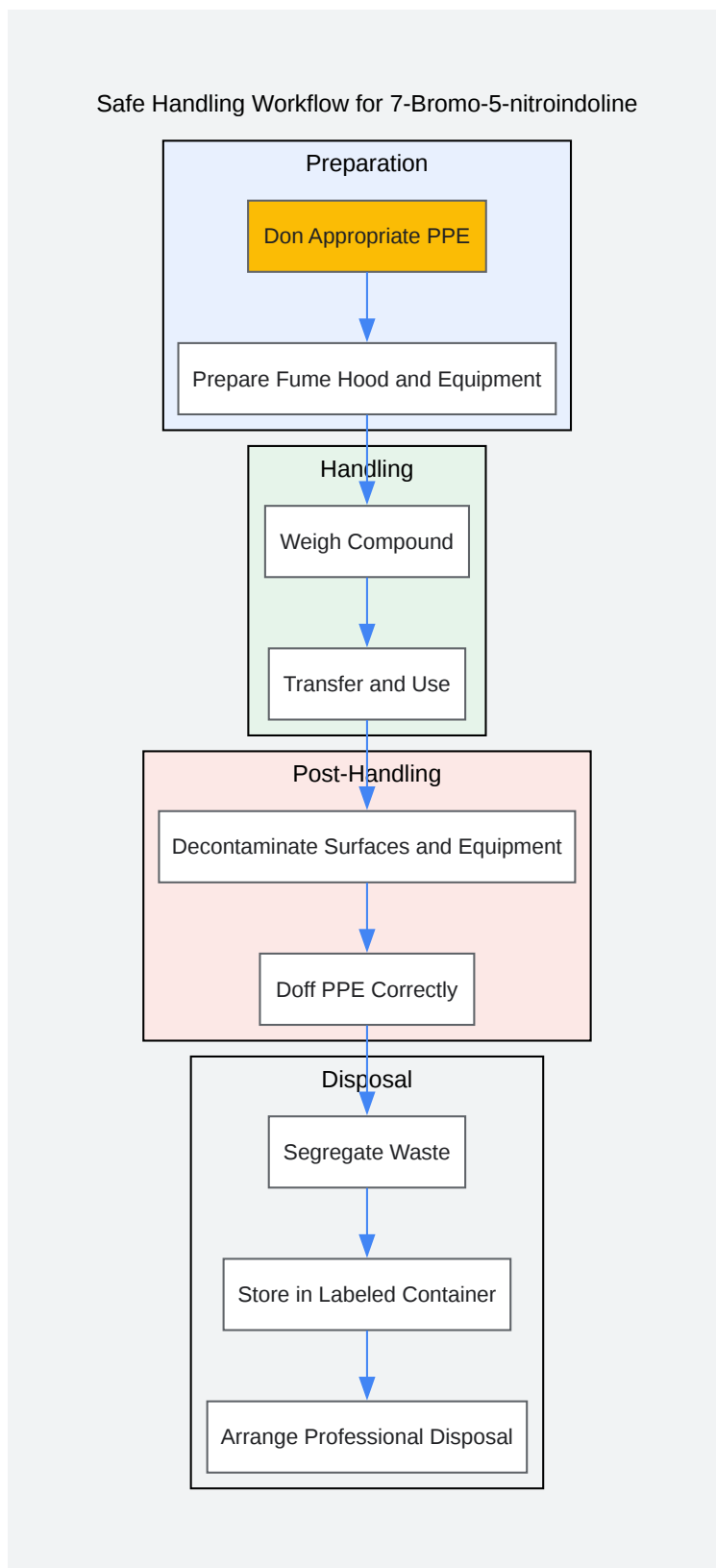
Personal Protective Equipment (PPE)

A comprehensive PPE plan is the first line of defense against chemical exposure. The following PPE is mandatory when handling **7-Bromo-5-nitroindoline**.

PPE Category	Specific Requirements
Hand Protection	Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves before use and change them immediately if contaminated.[4]
Eye and Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield is recommended if there is a risk of splashing or dust generation.[4][6]
Skin and Body Protection	A chemical-resistant lab coat or impervious clothing must be worn and fully fastened. Fully enclosed shoes are required.[4][7]
Respiratory Protection	All handling should occur in a certified chemical fume hood.[8] If a fume hood is not available or if dust is generated, a NIOSH-approved respirator is necessary.[8]

Safe Handling and Operational Workflow

Adherence to a strict operational workflow is essential for minimizing risks. The following diagram and procedural steps outline the safe handling of **7-Bromo-5-nitroindoline** from receipt to disposal.



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Caption: Workflow for safe handling of **7-Bromo-5-nitroindoline**.

Experimental Protocol: Step-by-Step Handling Procedure

- Preparation:
 - Before handling, ensure you are wearing all required PPE as detailed in the table above.
 - Prepare your workspace by ensuring a certified chemical fume hood is operational and all necessary equipment (e.g., spatula, weigh boats, glassware) is clean and readily accessible.
- Handling:
 - Weighing: Carefully weigh the desired amount of the compound inside the fume hood to contain any dust.
 - Transfer: Use a spatula for transferring the solid. Avoid actions that could generate dust, such as pouring from a height.
- Post-Handling and Cleanup:
 - Decontamination: After use, thoroughly clean all contaminated surfaces and equipment.
 - Doffing PPE: Remove PPE in the correct order to prevent cross-contamination: gloves first, followed by your lab coat and eye protection.

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.[4]
Eye Contact	Rinse cautiously with water for at least 15 minutes.[4][5] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[4][5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[4]

Spill and Disposal Plan

Proper management of spills and waste is crucial for laboratory safety and environmental protection.

Spill Cleanup:

- Evacuate non-essential personnel from the area.
- Ensure you are wearing appropriate PPE, including respiratory protection.
- Contain the spill to prevent it from spreading.
- Carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.
- Clean the spill area with an appropriate solvent and then wash with soap and water.

Disposal Plan:

- **Waste Segregation:** All disposable materials contaminated with **7-Bromo-5-nitroindoline** (e.g., gloves, weigh paper, paper towels) must be collected in a dedicated and clearly labeled hazardous waste container.[9]
- **Container Management:** Use a suitable, closed container for disposal that is in good condition and compatible with the chemical.[9] Keep the container tightly closed when not in use.
- **Professional Disposal:** The material should be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[4] Do not discharge to sewer systems.[4] All disposal practices must comply with local, state, and federal regulations.[9]

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